

Application Notes and Protocols for Studying Telomere Shortening with BCH001

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: BCH001

Cat. No.: B15583246

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Introduction

Telomeres, the protective caps at the ends of chromosomes, shorten with each cell division, a process linked to cellular aging and various diseases. The enzyme telomerase counteracts this shortening by adding telomeric repeats. Dysregulation of telomerase activity is a hallmark of many cancers and rare genetic disorders, such as dyskeratosis congenita (DC).^{[1][2][3]}

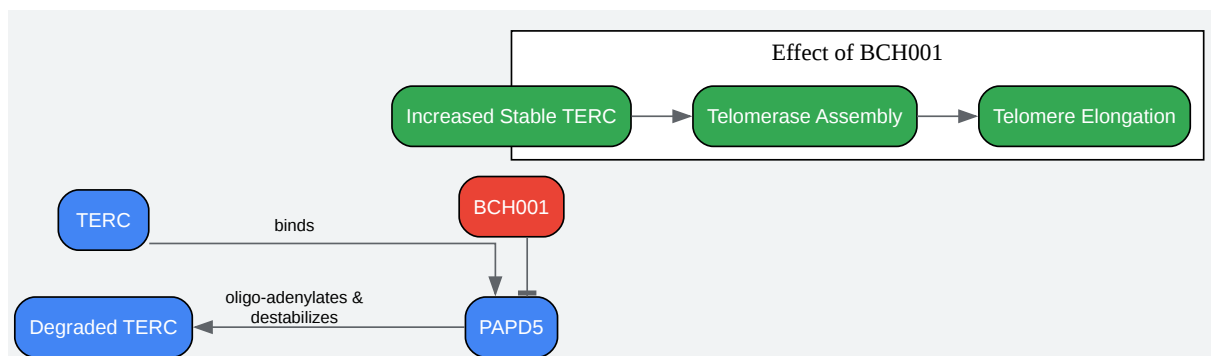
BCH001 is a small molecule inhibitor of PAPD5, a non-canonical polymerase that destabilizes the telomerase RNA component (TERC).^{[4][5][6]} By inhibiting PAPD5, **BCH001** leads to increased TERC levels, thereby restoring telomerase activity and elongating telomeres in cells with compromised telomere maintenance, particularly those from patients with telomere biology disorders.^{[1][4][6]} The therapeutic potential of **BCH001** is significant for conditions characterized by premature telomere shortening.^{[1][4]}

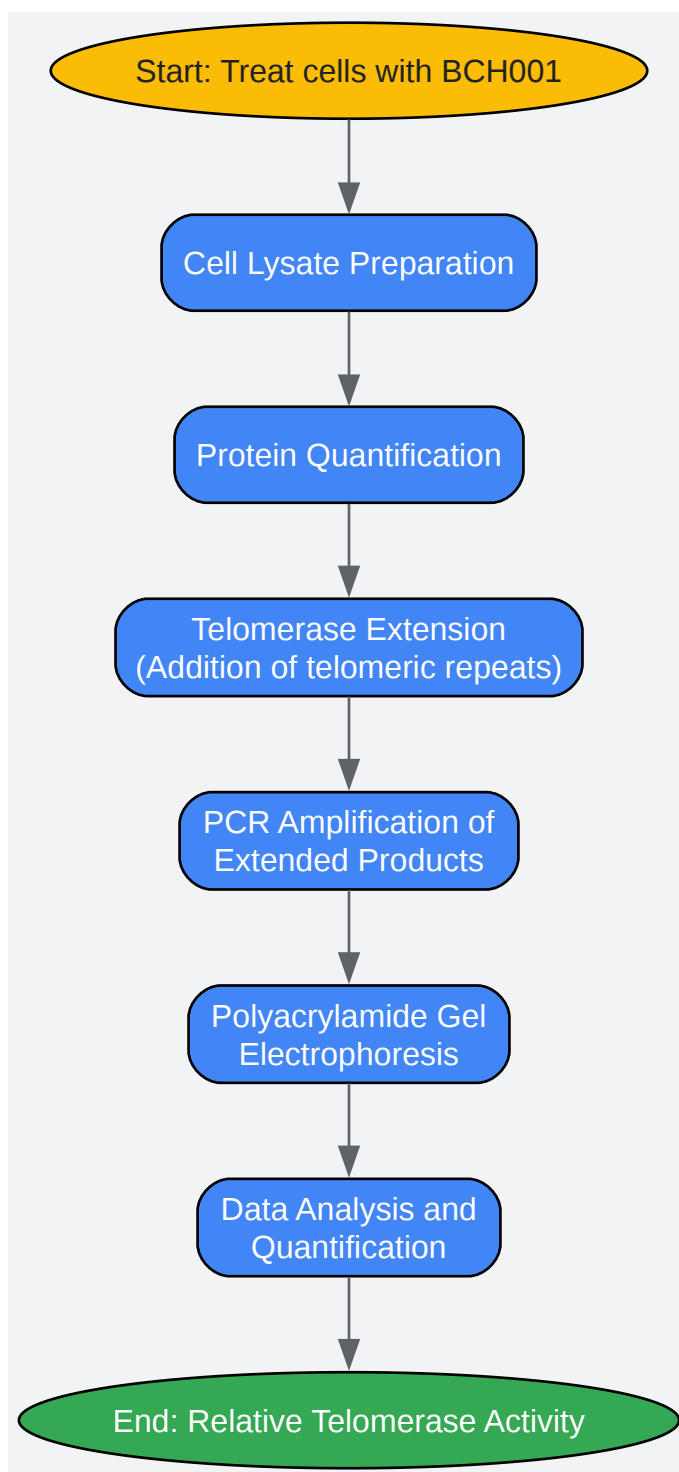
These application notes provide detailed protocols for assessing the effect of **BCH001** on telomerase activity and telomere length, critical for preclinical and clinical research.

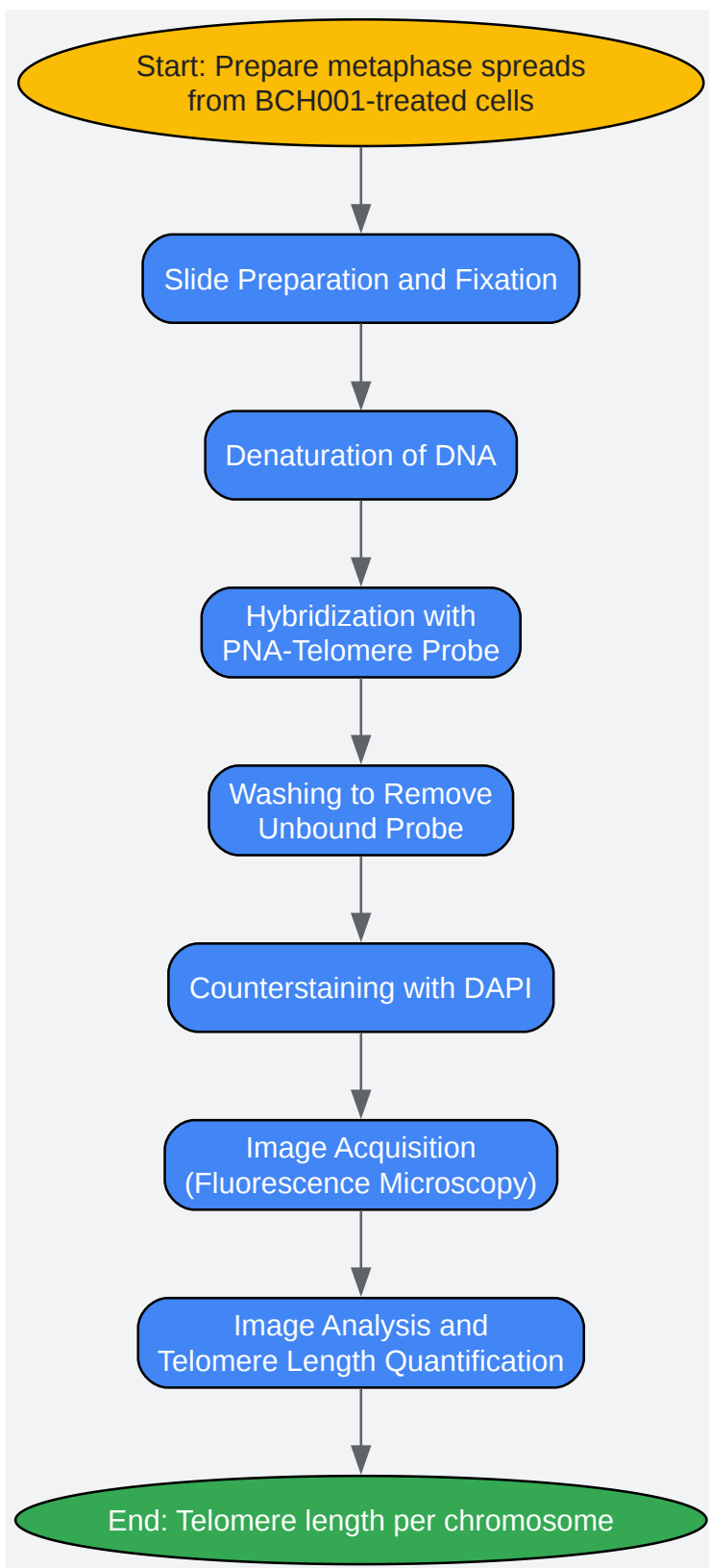
Mechanism of Action of BCH001

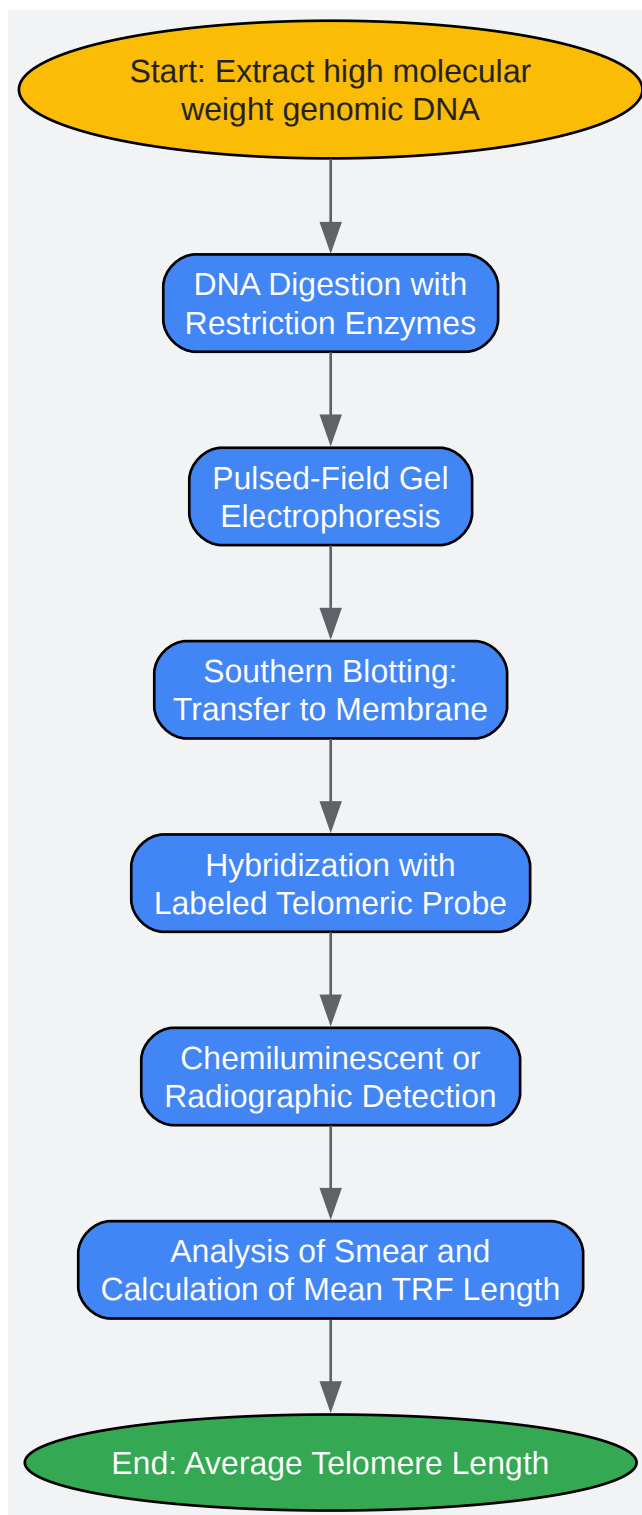
BCH001 specifically targets and inhibits PAPD5. This inhibition prevents the oligo-adenylation and subsequent degradation of TERC. The resulting increase in stable TERC allows for the functional assembly of the telomerase complex, leading to enhanced telomerase activity and

telomere elongation in cells expressing the catalytic subunit, telomerase reverse transcriptase (TERT).[4]









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- To cite this document: BenchChem. [Application Notes and Protocols for Studying Telomere Shortening with BCH001]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15583246#bch001-experimental-design-for-studying-telomere-shortening]

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